

Preparing Stock Solutions of SNAP 5114 for Cell Culture Applications

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Compound of Interest

Compound Name: SNAP 5114

Cat. No.: B1229028

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Application Note and Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of (S)-**SNAP 5114**, a selective inhibitor of the γ -aminobutyric acid (GABA) transporters GAT-3 and GAT-2. Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in cell culture-based assays.

SNAP 5114 is a valuable tool for studying the role of GABAergic signaling in various physiological and pathological processes.^{[1][2]} It functions as a non-competitive inhibitor, effectively increasing extracellular GABA levels by blocking its reuptake.^{[3][4]} This application note provides the necessary information for the proper handling, storage, and preparation of **SNAP 5114** solutions for in vitro research.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for (S)-**SNAP 5114** are summarized in the table below.

Property	Value	Reference
Molecular Weight	505.61 g/mol	
Formula	C ₃₀ H ₃₅ NO ₆	
Purity	≥98%	
CAS Number	157604-55-2	
Solubility in DMSO	up to 100 mM	
Solubility in Ethanol	up to 50 mM	
IC ₅₀ for hGAT-3	5 μM	[5]
IC ₅₀ for rGAT-2	21 μM	[5]
IC ₅₀ for hGAT-1	388 μM	

Experimental Protocols

Materials

- (S)-**SNAP 5114** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Ethanol (EtOH), absolute, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal protective equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 100 mM Stock Solution in DMSO

- Pre-weighing and Calculation:

- Accurately weigh the desired amount of (S)-**SNAP 5114** powder in a sterile microcentrifuge tube. For example, to prepare 1 ml of a 100 mM stock solution, you would need 50.56 mg of **SNAP 5114**.
- Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 100 \text{ mM} \times 0.001 \text{ L} \times 505.61 \text{ g/mol} = 50.56 \text{ mg}$
- Dissolution:
 - Add the appropriate volume of cell culture grade DMSO to the microcentrifuge tube containing the **SNAP 5114** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid in dissolution, but avoid excessive heat.
- Sterilization (Optional but Recommended):
 - If required for your specific cell culture application, filter-sterilize the stock solution using a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage. When stored properly, the solution should be stable for several months.

Protocol for Preparing a 50 mM Stock Solution in Ethanol

- Pre-weighing and Calculation:
 - Weigh the desired amount of (S)-**SNAP 5114** powder. To prepare 1 ml of a 50 mM stock solution, you would need 25.28 mg of **SNAP 5114**.

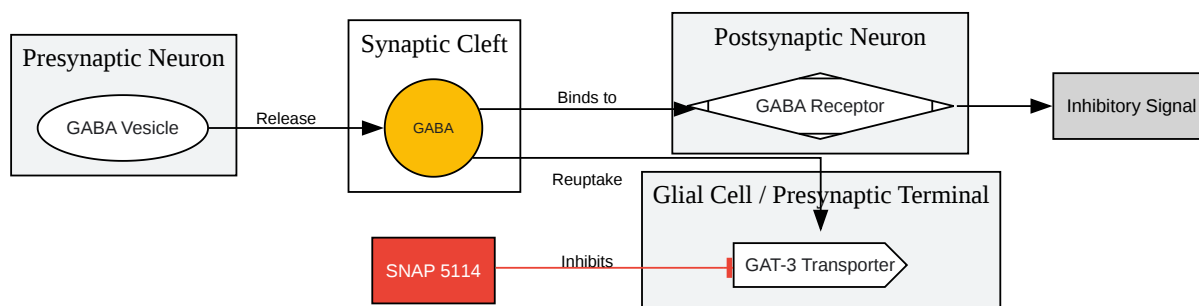
- Calculation: Mass (mg) = 50 mM x 0.001 L x 505.61 g/mol = 25.28 mg
- Dissolution:
 - Add the calculated volume of absolute ethanol to the **SNAP 5114** powder.
 - Vortex until the compound is fully dissolved.
- Sterilization (Optional but Recommended):
 - Filter-sterilize using a 0.22 µm syringe filter compatible with ethanol if necessary for your experiments.
- Aliquoting and Storage:
 - Dispense into single-use aliquots and store at -20°C.

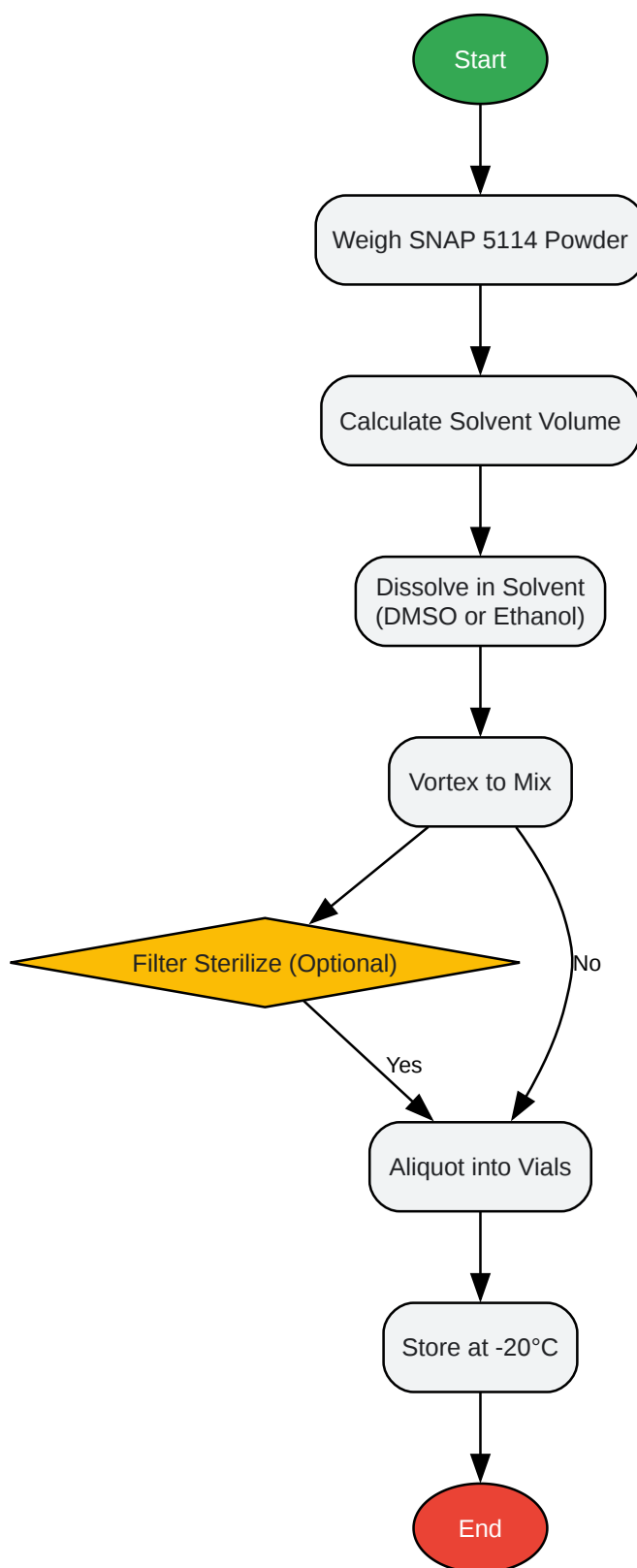
Note on Diluting Stock Solutions: When preparing working concentrations for cell culture experiments, dilute the stock solution in the appropriate cell culture medium. Ensure that the final concentration of the solvent (DMSO or ethanol) in the culture medium is not toxic to the cells (typically <0.1% v/v).

Visualizations

Signaling Pathway

The diagram below illustrates the mechanism of action of **SNAP 5114**. By selectively inhibiting the GAT-3 transporter, **SNAP 5114** blocks the reuptake of GABA from the synaptic cleft into presynaptic neurons and surrounding glial cells. This leads to an increased concentration of GABA in the synapse, enhancing the activation of postsynaptic GABA receptors and resulting in an overall increase in inhibitory neurotransmission.





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